Establishing Reference Standards for 2-Aminopropiophenone Hydrochloride: A Comparative Guide

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Compound of Interest

Compound Name:	*2-Aminopropiophenone hydrochloride*
CAS No.:	*16735-19-6*
Cat. No.:	*B1633861*

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Introduction: The Metrological Challenge

2-Aminopropiophenone hydrochloride (commonly known as Cathinone hydrochloride, CAS: 16735-19-6) is a primary aromatic amine and ketone structurally related to amphetamines[1]. As the primary psychoactive alkaloid found in the Catha edulis plant, it is heavily regulated as a Schedule I controlled substance. Beyond forensic toxicology, 2-aminopropiophenone HCl is a critical pharmaceutical reference standard, utilized in compendial testing (e.g., USP monographs) for quantifying impurities in related active pharmaceutical ingredients (APIs) like Phenylpropanolamine Hydrochloride.

Establishing a highly pure, traceable reference standard for this compound is challenging due to its inherent instability in neutral or alkaline conditions, where the free base rapidly dimerizes into pyrazine derivatives or undergoes oxidation[2]. As a Senior Application Scientist, I emphasize that rigorous, self-validating characterization workflows are non-negotiable to certify its absolute purity and ensure metrological traceability.

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Comparative Analysis of Reference Standard Tiers

When sourcing or establishing a 2-Aminopropiophenone HCl standard, laboratories must choose between different metrological tiers based on the intended application.

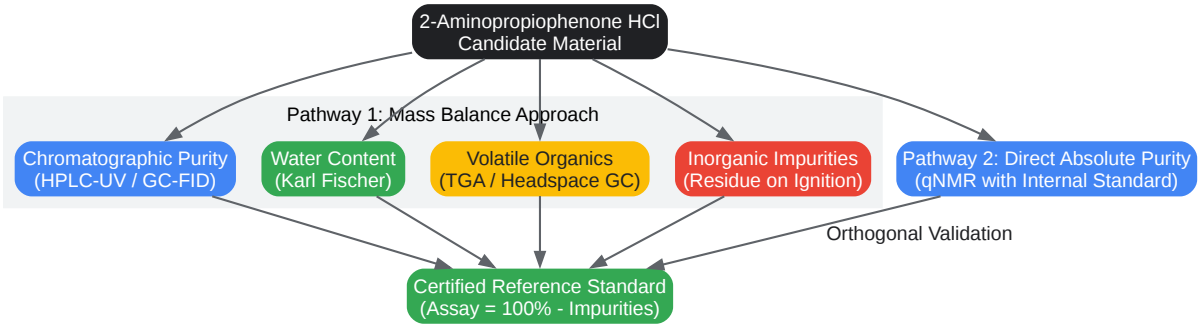
Standard Tier	Purity Determination Method	Metrological Traceability	Primary Application
Primary Compendial Standard (e.g., USP/EP)	Multi-laboratory collaborative testing	Traceable to Pharmacopeial conventions	API release testing, Abbreviated New Drug Applications (ANDA)[3]
Certified Reference Material (CRM)	Mass Balance & qNMR (ISO 17034)	Traceable to SI units (kg/mol) via national metrology institutes	Clinical toxicology, forensic calibration, method validation[4]
Analytical Working Standard	Chromatographic purity (HPLC-UV)	Traceable to a Primary Standard	Routine quality control (QC), daily system suitability tests

Causality Insight: Relying solely on a working standard characterized only by High-Performance Liquid Chromatography (HPLC) is a critical error in quantitative analysis. Chromatographic techniques are effectively "blind" to inorganic salts and water content, which act as silent diluents. To establish a true primary reference standard, one must employ orthogonal methods that account for 100% of the sample mass.

The Self-Validating Characterization Workflow

To achieve SI-traceable absolute purity, the characterization must act as a closed, self-validating loop. The industry gold standard employs two independent pathways: the Mass Balance Approach and Quantitative Nuclear Magnetic Resonance (qNMR). If the purity calculated by Mass Balance aligns with the direct purity measured by qNMR (within statistical uncertainty), the standard is validated.

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Workflow for establishing absolute purity via Mass Balance and qNMR.

Experimental Methodologies for Standard Characterization

Protocol 1: Mass Balance Purity Determination

The mass balance equation is defined as: Absolute Purity = Chromatographic Purity × (100% - Water% - Residual Solvents% - Inorganics%) / 100.

- Chromatographic Purity (HPLC-UV):
  - Procedure: Dissolve 1.0 mg/mL of 2-Aminopropiophenone HCl in an acidic mobile phase (e.g., 0.1% Formic Acid in Water/Acetonitrile)[1]. Analyze using a C18 reverse-phase column with UV detection at 247-257 nm[5].
  - Causality: The acidic diluent prevents the free amine from undergoing dimerization. UV detection at ~250 nm captures the aromatic propiophenone chromophore, allowing the separation of synthetic precursors like unreacted propiophenone or halogenated derivatives (e.g., 4-chlorocathinone)[6].
- Moisture Analysis (Karl Fischer Titration):

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- Procedure: Introduce 50 mg of the sample into a volumetric Karl Fischer titrator.
- Causality: Hydrochloride salts of primary amines are highly hygroscopic. Any absorbed atmospheric moisture will artificially inflate the weighed mass of the standard, leading to a systematic underestimation of target analytes during calibration.

- Residual Solvents (Headspace GC-MS):
  - Procedure: Heat the solid sample in a sealed vial at 80°C to drive volatile organic compounds (VOCs) into the headspace.
  - Causality: Crystallization of 2-APP HCl typically involves solvents like ethanol or isopropanol. HS-GC identifies and quantifies these trapped solvent molecules, which do not absorb UV light and are missed by HPLC.
- Inorganic Impurities (Residue on Ignition / TGA):
  - Procedure: Combust the sample at 600°C in a platinum crucible or analyze via Thermogravimetric Analysis (TGA).
  - Causality: Detects residual metallic catalysts or inorganic salts (e.g., excess sodium chloride from the HCl salting-out process)[7].

Protocol 2: Quantitative NMR (qNMR) Validation

- Preparation: Co-dissolve exactly 10.0 mg of 2-Aminopropiophenone HCl and 5.0 mg of a certified internal standard (e.g., Maleic acid, traceable to NIST) in D2O.
- Acquisition: Acquire a 1H-NMR spectrum at 500 MHz with a long relaxation delay (D1 > 5 * T1) to ensure complete relaxation of all protons.
- Integration & Calculation: Integrate the distinct methine proton of 2-APP (a quartet around 5.18 ppm) against the internal standard's reference peak.
- Causality: qNMR relies on the fundamental physical principle that the area of an NMR resonance is directly proportional to the number of nuclei. This provides a direct mass fraction of the analyte without needing individual standards for every potential impurity, serving as the ultimate cross-check against the mass balance result.

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Stability and Handling Data

A reference standard is only as reliable as its stability. 2-Aminopropiophenone is notoriously unstable as a free base[2].

Matrix / Condition	Stability Profile	Mechanistic Cause of Degradation
Whole Blood / Neutral pH	Highly Unstable (Degrades within hours)	Nucleophilic attack of the primary amine on the ketone of an adjacent molecule (dimerization to pyrazines)[2].
Methanol Solution (Free Base)	Moderate (Requires -20°C storage)	Slow oxidation and dimerization; requires certified ampules purged with argon[4].
Solid Hydrochloride Salt	Highly Stable (Years at 2-8°C)	Protonation of the amine (NH3+) eliminates its nucleophilicity, preventing self-condensation.

Handling Directive: Always store the neat material in a tightly sealed, light-resistant container at 2-8°C. When preparing working solutions, acidify the matrix to maintain the protonated state, ensuring the integrity of the calibration curve[2].

References

- Title: 2-Amino-1-phenylpropan-1-one;hydrochloride | CID 204630 Source: PubChem (National Institutes of Health) URL:[Link]
- Title: (-)-alpha-Amino-propiophenone | CID 107786 Source: PubChem (National Institutes of Health) URL:[Link]
- Title: HUE028595T2 - Nitrogen-containing aromatic heterocyclyl compound Source: Google Patents URL

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- Title: CERTIFIED REFERENCE MATERIAL CERTIFICATE OF ANALYSIS Source: Australian Government Department of Industry, Science and Resources URL:[Link]

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